

Binding affinity profiles for 1,4-diazepane based ligands

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Compound of Interest

Compound Name: 1-[2-(4-Fluorophenoxy)ethyl]-1,4-diazepane

CAS No.: 944086-63-9

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Binding Affinity Profiles of 1,4-Diazepane Ligands

A Technical Guide to Scaffold Dynamics and Assay Protocols

Executive Summary

The 1,4-diazepane (homopiperazine) scaffold represents a critical structural expansion of the piperazine ring, offering unique conformational entropy that distinguishes it in medicinal chemistry. Unlike its rigid six-membered counterpart, the seven-membered diazepane ring adopts a flexible "twist-boat" or "twist-chair" conformation. This flexibility allows for induced-fit binding mechanisms, particularly in G-Protein Coupled Receptors (GPCRs) like Orexin and Histamine H3, as well as Sigma-1 chaperones.

This guide analyzes the binding affinity profiles of 1,4-diazepane ligands, detailing the structural causality behind their potency and providing a validated workflow for quantifying these

interactions.

Part 1: Structural Pharmacophore & Conformational Dynamics

The primary driver of 1,4-diazepane affinity is its ability to minimize the entropic penalty upon binding. While piperazines are often locked in a chair conformation, diazepanes exist in a dynamic equilibrium that can collapse into a specific bioactive conformation upon interacting with a receptor pocket.

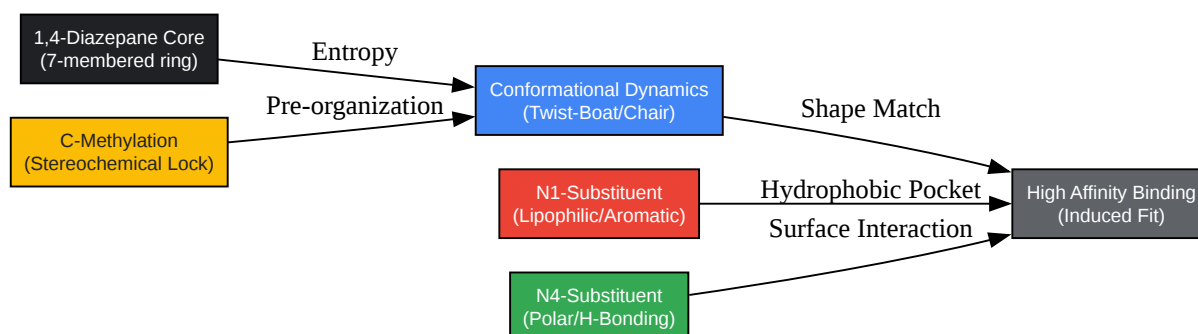
The "Twist" Effect

In high-affinity ligands such as Suvorexant (Orexin antagonist), the 1,4-diazepane ring does not act merely as a linker. It facilitates an intramolecular

-stacking interaction between the N1 and N4 substituents, forcing the molecule into a "horseshoe" shape that perfectly complements the receptor's binding cleft.

Key SAR Determinants:

- N1-Position: Often derivatized with hydrophobic aromatics to occupy deep lipophilic pockets.
- N4-Position: Typically connects to a polar headgroup or hydrogen-bond acceptor to interact with surface residues (e.g., Asp/Glu in GPCRs).
- C-Substituents: Methylation at C2 or C7 introduces chirality, locking the ring conformation and significantly boosting selectivity (e.g., (7R)-methyl in Suvorexant).



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Figure 1: Structural Activity Relationship (SAR) logic flow for 1,4-diazepane optimization. The scaffold's flexibility allows substituents to orient for optimal receptor fit.

Part 2: Case Studies in Binding Affinity

The following data summarizes the affinity profiles of prominent 1,4-diazepane ligands across different targets.

Table 1: Comparative Binding Affinities (

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Ligand	Target	Affinity Metric	Value	Structural Insight
Suvorexant	Orexin OX1R		0.55 nM	(7R)-methyl group locks conformation; N-benzoyl/benzoxazole groups stack.
Suvorexant	Orexin OX2R		0.35 nM	Dual antagonist; diazepane core enables pan-orexin binding.
GSK334429	Histamine H3		9.49	Non-imidazole antagonist; diazepane links core to basic amine.
Cmpd 2c	Sigma-1 ()		8.0 nM	Benzofuran-diazepane; ring expansion from piperidine improves fit.
Cmpd 3c	Sigma-2 ()		28.0 nM	2,4-dimethyl substitution on benzyl moiety shifts selectivity.

“

Note:

represents the inhibition constant (lower is more potent).

is the negative log of

(higher is more potent).

Detailed Analysis:

- **Orexin Receptors (Suvorexant):** The high affinity (<1 nM) is achieved because the diazepane ring allows the two aromatic ends of the molecule to fold back on themselves. This mimics the turn structure of the endogenous peptide ligand.
- **Sigma Receptors:** Replacing a piperidine ring with a 1,4-diazepane ring (conformational expansion) in Sigma ligands often retains or improves affinity while altering metabolic stability. Compound 2c demonstrates that the bulkier diazepane ring can still occupy the Sigma-1 hydrophobic pocket effectively.

Part 3: Technical Workflow for Affinity Profiling

To accurately determine the

of a novel 1,4-diazepane ligand, the Competitive Radioligand Binding Assay is the gold standard. This method is self-validating through the use of specific and non-specific binding controls.

Protocol: Membrane-Based Competitive Binding

Materials:

- **Membranes:** CHO or HEK293 cells overexpressing the target (e.g., human H3 receptor).
- **Radioligand:** High specific activity isotope (e.g.,

-N-methylhistamine for H3,

-Pentazocine for Sigma-1).

- Buffer: 50 mM Tris-HCl, pH 7.4, 5 mM

(critical for GPCR G-protein coupling).

Step-by-Step Methodology:

- Preparation: Thaw membrane aliquots and homogenize in assay buffer. Dilute to optimal protein concentration (determined by linearity testing, typically 5-20 g/well).
- Incubation Setup:
 - Total Binding (TB): Membrane + Radioligand + Vehicle (DMSO).
 - Non-Specific Binding (NSB): Membrane + Radioligand + Excess Cold Competitor (10 M).
 - Experimental: Membrane + Radioligand + Increasing concentrations of 1,4-diazepane ligand (M to M).
- Equilibrium: Incubate at 25°C for 60-90 minutes. Crucial: Diazepanes may have slow association rates () due to conformational sampling; ensure equilibrium is reached.
- Harvesting: Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.3% PEI to reduce non-specific binding of hydrophobic ligands).
- Quantification: Wash filters 3x with ice-cold buffer. Add scintillant and count via liquid scintillation spectroscopy.

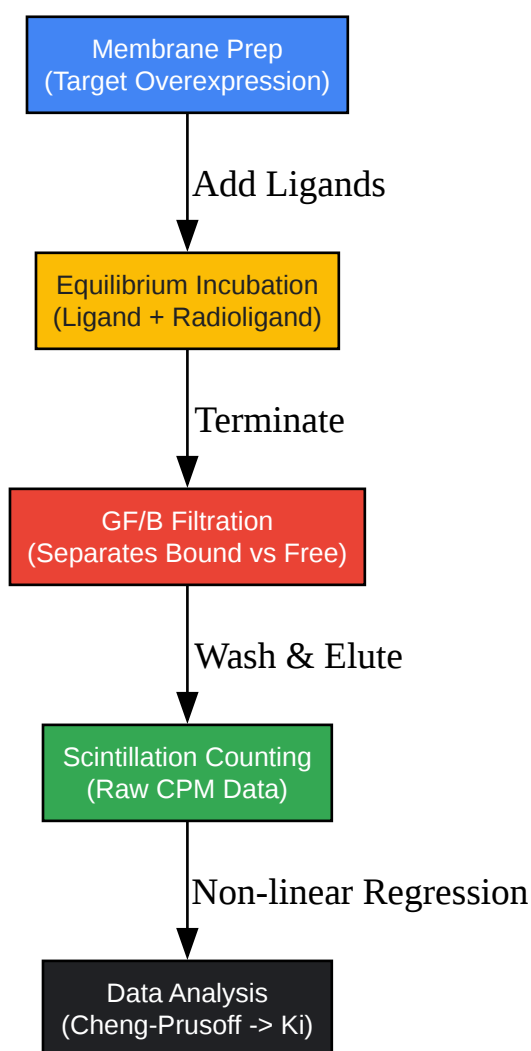
Data Analysis Logic

Convert raw CPM (Counts Per Minute) to

using non-linear regression (4-parameter logistic fit). Then, apply the Cheng-Prusoff Equation to derive

:

- = Concentration of radioligand used.
- = Dissociation constant of the radioligand (must be experimentally determined via Saturation Binding).^[1]



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Figure 2: Workflow for competitive radioligand binding. Critical control points include the PEI pre-soak during filtration to minimize noise.

Part 4: Synthetic Accessibility & Derivatization

To generate libraries for affinity profiling, the 1,4-diazepane core is typically accessed via:

- Schmidt Rearrangement: Expansion of piperidones.
- Reductive Amination: Sequential alkylation of homopiperazine.
- Boc-Protection Strategy: Allows selective functionalization of N1 vs N4.

Validation Check: When synthesizing these ligands, verify the regioselectivity of N-substitution using 2D-NMR (HMBC), as steric hindrance at the 7-membered ring can lead to unexpected isomers affecting the measured

.

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